

An In-depth Technical Guide to Reactive Orange 4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Reactive orange 4**

Cat. No.: **B1595245**

[Get Quote](#)

This guide provides core technical information regarding the chemical properties of **Reactive Orange 4**, a monoazo dye. It is intended for researchers, scientists, and professionals in drug development and textile chemistry who require precise data on this compound.

Chemical Identity and Properties

Reactive Orange 4, also known by its Colour Index name C.I. **Reactive Orange 4**, is a synthetic dye widely used in the textile industry.^{[1][2][3]} It belongs to the dichlorotriazinyl class of reactive dyes, which are known for their ability to form covalent bonds with cellulosic fibers such as cotton.^{[1][2]} This covalent bonding results in excellent wash-fastness.^[4]

The dye is synthesized through a process involving the diazotization of 2-Aminonaphthalene-1,5-disulfonic acid, which is then coupled with 4-Hydroxy-7-(methylamino)naphthalene-2-sulfonic acid.^{[4][5]} The resulting compound is then condensed with 2,4,6-Trichloro-1,3,5-triazine.^[5] **Reactive Orange 4** is recognized for its vibrant red-orange hue and has good solubility in water.^{[4][5]}

In addition to its industrial applications, **Reactive Orange 4** serves as a model compound in environmental science research, particularly in studies focused on the degradation of textile effluents through advanced oxidation processes.^{[2][4]}

Quantitative Chemical Data

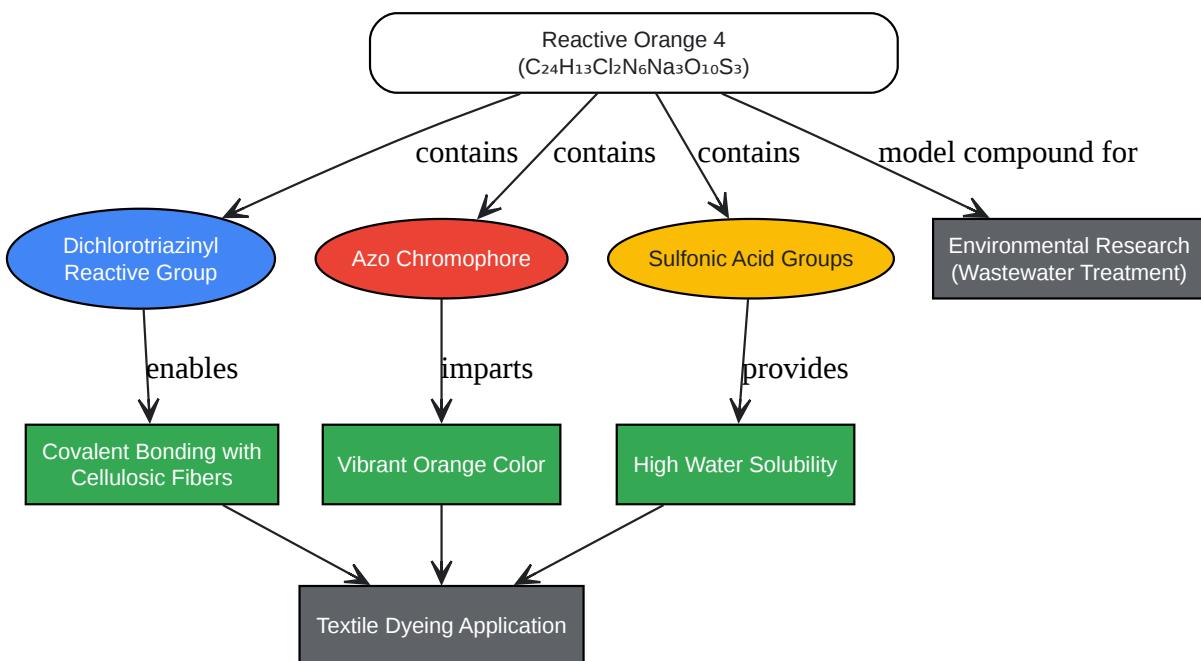
The fundamental molecular properties of **Reactive Orange 4** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₁₃ Cl ₂ N ₆ Na ₃ O ₁₀ S ₃ [1] [2] [4] [5]
Molecular Weight	781.47 g/mol [1] [2] [5]
CAS Registry Number	12225-82-0 [1] [5]
Chemical Class	Monoazo Dye [4] [5]

Note on Experimental Protocols: The provision of detailed experimental protocols for specific applications of **Reactive Orange 4** is beyond the scope of this document. Researchers should refer to peer-reviewed literature for methodologies relevant to their specific field of inquiry, such as textile dyeing processes or environmental degradation studies.

Logical Relationship of Reactive Orange 4 Properties

The following diagram illustrates the relationship between the chemical structure of **Reactive Orange 4** and its primary application and research area.



[Click to download full resolution via product page](#)

Caption: Relationship between the structural components of **Reactive Orange 4** and its properties and applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. C.I. Reactive Orange 4|Reactive Dye for Research [benchchem.com]
- 3. C.I. Reactive Orange 4 | CymitQuimica [cymitquimica.com]
- 4. Reactive Orange 4|Azo Textile Dye [benchchem.com]
- 5. worlddyeviary.com [worlddyeviary.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Reactive Orange 4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595245#reactive-orange-4-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1595245#reactive-orange-4-molecular-formula-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com